

Molecular structure and characteristics of Magnesium L-lactate

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Compound of Interest

Compound Name: Magnesium L-lactate

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An In-depth Technical Guide on the Core Molecular Structure and Characteristics of **Magnesium L-Lactate**

Introduction

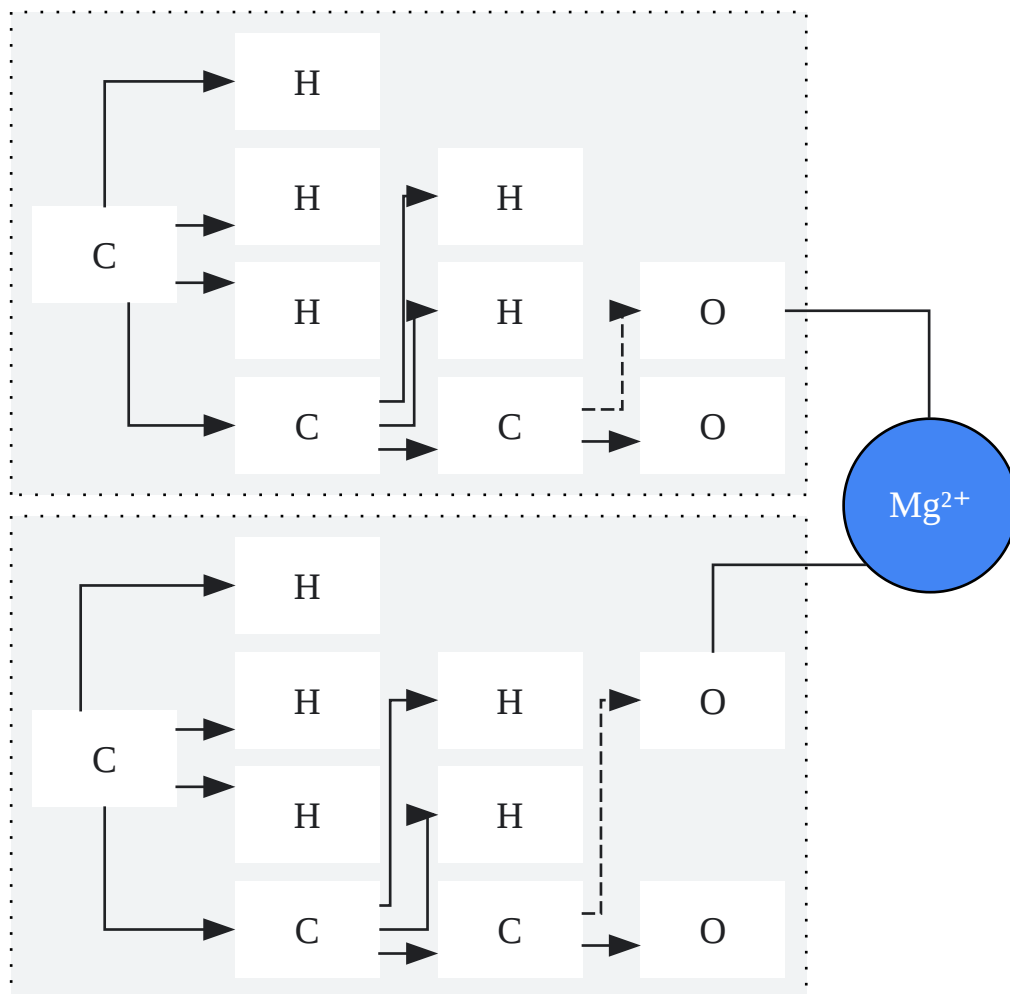
Magnesium L-lactate, the magnesium salt of L-lactic acid, is an organic mineral compound of significant interest in the pharmaceutical, nutraceutical, and research sectors. It is recognized for its superior bioavailability and physiological compatibility compared to inorganic magnesium sources.[1] As a key intermediate in cellular metabolism, the lactate moiety is not merely a counter-ion but an active component, while magnesium is an essential mineral co-factor for over 300 enzymatic reactions crucial for human health.[2][3]

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and characterization of **Magnesium L-lactate**. It further delves into the biological significance of its constituent ions, detailing their roles in key cellular signaling pathways. This document is intended for researchers, scientists, and drug development professionals seeking a detailed understanding of this important compound.

Molecular Structure and Physicochemical Properties

Magnesium L-lactate is an ionic compound consisting of one divalent magnesium cation (Mg^{2+}) and two L-lactate anions ($[CH_3CH(OH)COO]^-$). The L-isomer of lactate is the naturally

occurring form in human metabolism. The compound typically exists in hydrated forms, most commonly as the dihydrate or trihydrate.



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Caption: 2D representation of the ionic coordination in **Magnesium L-lactate**.

The key physicochemical properties of **Magnesium L-lactate** are summarized in the table below, providing essential data for formulation and research purposes.

Property	Value	Reference(s)
IUPAC Name	magnesium bis((2S)-2-hydroxypropanoate)	[4]
CAS Number	18917-93-6 (for hydrate forms)	[5][6][7]
Molecular Formula	C ₆ H ₁₀ MgO ₆ (anhydrous)	[4][8][9]
Molecular Weight	202.45 g/mol (anhydrous basis)	[4][8][10]
Appearance	White or almost white crystalline or granular powder	[1][5][7]
Odor	Practically odorless	[1]
Taste	Neutral or slightly sourish	[1][11]
Solubility (in Water)	Good solubility; 84 g/L (dihydrate); Soluble in boiling water	[1][5]
Solubility (in Ethanol)	Practically insoluble	[5][6]
Melting Point	~200 °C (decomposes)	[12]
pH (1% aq. solution)	~6.5	[11]
Optical Activity	[α] ²⁰ / _D : -8.5 ± 1° (c=2% in H ₂ O)	

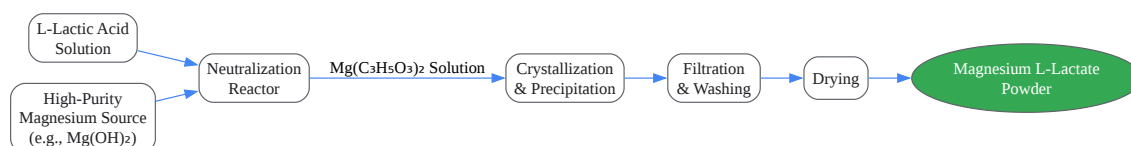
Synthesis and Manufacturing

Magnesium L-lactate can be produced through both chemical synthesis and biotechnological fermentation processes. The choice of method depends on factors such as cost, desired purity, and scalability.

Chemical Synthesis

The most direct chemical route involves the neutralization of L-lactic acid with a high-purity magnesium source, such as magnesium carbonate, magnesium hydroxide, or magnesium

oxide. The resulting salt is then isolated via precipitation and crystallization.[1][13]

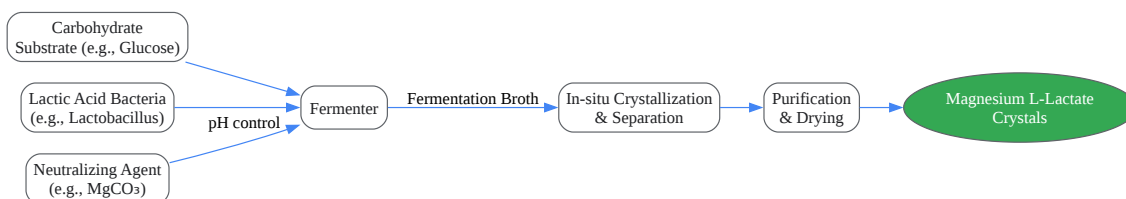


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Caption: General workflow for the chemical synthesis of **Magnesium L-lactate**.

Fermentative Production

A sustainable alternative is the production via lactic acid fermentation. In this process, a carbohydrate source is fermented by lactic acid bacteria, such as *Lactobacillus rhamnosus* or *Lactobacillus paracasei*. [13][14] A magnesium-based neutralizing agent is added to the fermentation broth to maintain a suitable pH and directly form magnesium lactate, which can then be recovered through in-situ crystallization. [13][14][15]



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Caption: Workflow for the fermentative production of **Magnesium L-lactate**.

Experimental Protocols for Characterization

A precise characterization of **Magnesium L-lactate** is essential for quality control in pharmaceutical and food applications. The following protocols outline key analytical methods.

Titrimetric Assay for Magnesium Lactate Content

This method determines the purity of the salt by quantifying the magnesium content via complexometric titration.

- Principle: Magnesium ions form a stable complex with ethylenediaminetetraacetic acid (EDTA). The endpoint of the titration is detected using a metal ion indicator.
- Methodology:
 - Accurately weigh approximately 0.5 g of the pre-dried **Magnesium L-lactate** sample.
 - Dissolve the sample in 25 mL of deionized water.

- Add 5 mL of an ammonia-ammonium chloride buffer solution (pH ~10) and 0.1 mL of an Eriochrome Black T indicator solution.
- Titrate the solution with a standardized 0.05 mol/L EDTA disodium solution.
- The endpoint is observed when the solution color changes from wine-red to a distinct blue.
- The content is calculated based on the titration volume, where each mL of 0.05 mol/L EDTA is equivalent to 10.12 mg of anhydrous magnesium lactate ($\text{Mg}(\text{C}_3\text{H}_5\text{O}_3)_2$).^[6]

Spectroscopic Analysis

Spectroscopic methods provide information about the molecular structure and functional groups present in the compound.

- Infrared (IR) Spectroscopy:
 - Principle: IR spectroscopy measures the absorption of infrared radiation by the sample, which causes molecular vibrations at specific frequencies corresponding to the functional groups present.
 - Methodology: A small amount of the sample is intimately mixed with potassium bromide (KBr) and pressed into a thin pellet. The pellet is then analyzed in an FTIR spectrometer.
 - Expected Data: The IR spectrum of **Magnesium L-lactate** will show characteristic absorption bands: a broad band around 3400 cm^{-1} (O-H stretching from hydroxyl groups and hydration water), bands around 2980 cm^{-1} (C-H stretching), a strong band around 1600 cm^{-1} (asymmetric C=O stretching of the carboxylate anion), and bands in the $1100\text{--}1050\text{ cm}^{-1}$ region (C-O stretching).
- ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Principle: ^{13}C NMR provides information on the carbon skeleton of the molecule.
 - Methodology: A sample is dissolved in a suitable deuterated solvent, typically deuterium oxide (D_2O), and analyzed in an NMR spectrometer.

- Expected Data: The ^{13}C NMR spectrum for the lactate anion is simple and will exhibit three distinct signals corresponding to the methyl carbon ($-\text{CH}_3$), the hydroxyl-bearing methine carbon ($-\text{CH}(\text{OH})-$), and the carboxylate carbon ($-\text{COO}^-$).[\[16\]](#)

Purity and Crystalline Structure

X-ray diffraction is the definitive method for confirming the crystalline nature of the product.

- X-ray Diffraction (XRD):
 - Principle: XRD analyzes the diffraction pattern produced when X-rays interact with the ordered atomic planes of a crystalline solid. This pattern is unique to a specific crystalline structure.
 - Methodology: A powdered sample of **Magnesium L-lactate** is placed in the sample holder of a powder diffractometer. The sample is irradiated with monochromatic X-rays over a range of angles (2θ), and the intensity of the diffracted X-rays is recorded.
 - Data Analysis: The resulting diffractogram, a plot of intensity versus 2θ , serves as a fingerprint for the crystalline phase. The purity and identity of the material are confirmed by comparing the experimental pattern to a reference standard from a crystallographic database. This method was used to confirm the purity of magnesium lactate produced via fermentation.[\[14\]](#)

Biological Significance and Signaling Pathways

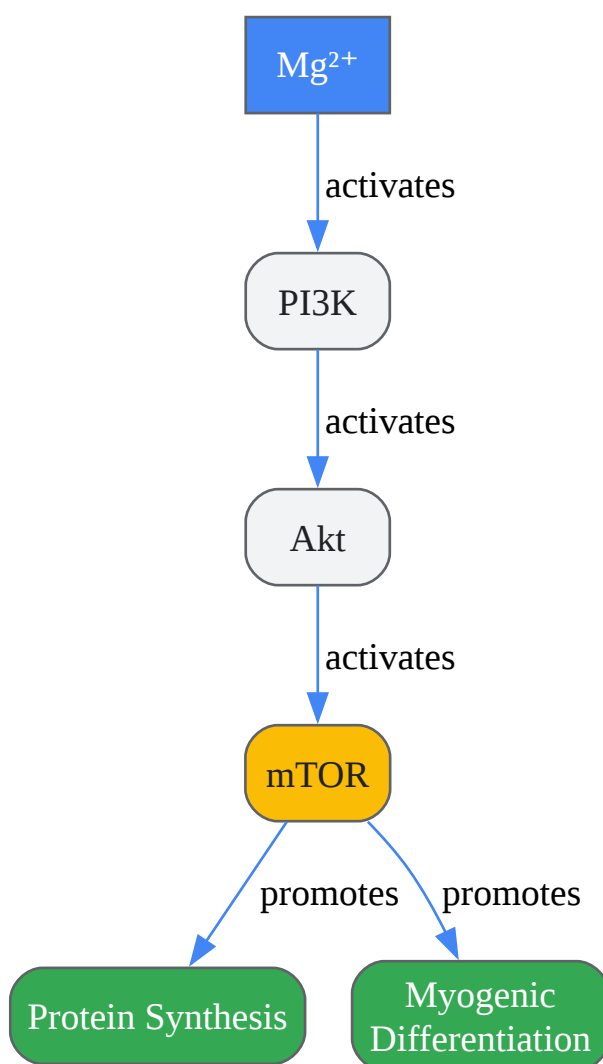
The therapeutic and physiological effects of **Magnesium L-lactate** are attributable to the distinct and synergistic roles of both magnesium and lactate ions in cellular processes.

Role of Magnesium and Lactate

Magnesium is a crucial intracellular cation that regulates ion channels, metabolic cycles, and numerous signaling pathways.[\[17\]](#) It acts as a natural calcium antagonist and is essential for nerve transmission and muscle function.[\[18\]](#) Lactate, once considered a metabolic waste product, is now recognized as a vital energy substrate (via the "lactate shuttle") and a signaling molecule, or "lacticokine," that modulates immune responses, inflammation, and metabolic homeostasis.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Key Signaling Pathways

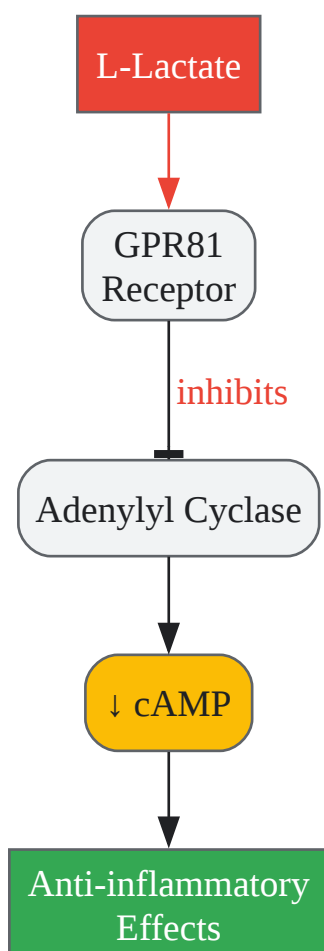
- **Magnesium-Modulated mTOR Signaling:** Magnesium is critical for activating the mTOR (mammalian target of rapamycin) pathway, which is a central regulator of cell growth, proliferation, and protein synthesis. In muscle cells, magnesium supplementation enhances the PI3K/Akt/mTOR signaling cascade, promoting myogenic differentiation and regeneration, which is particularly relevant for counteracting age-related muscle loss (sarcopenia).[\[22\]](#)



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Caption: Magnesium's role in activating the PI3K/Akt/mTOR pathway in muscle cells.

- Lactate-GPR81 Signaling: L-lactate is a natural ligand for the G-protein coupled receptor 81 (GPR81), also known as HCAR1.[23] Activation of GPR81 in various cells, including immune cells and adipocytes, leads to the inhibition of adenylyl cyclase. This reduces intracellular cyclic AMP (cAMP) levels, resulting in anti-inflammatory effects (e.g., reduced production of TNF- α and IL-6) and metabolic regulation, such as the inhibition of lipolysis.[20]

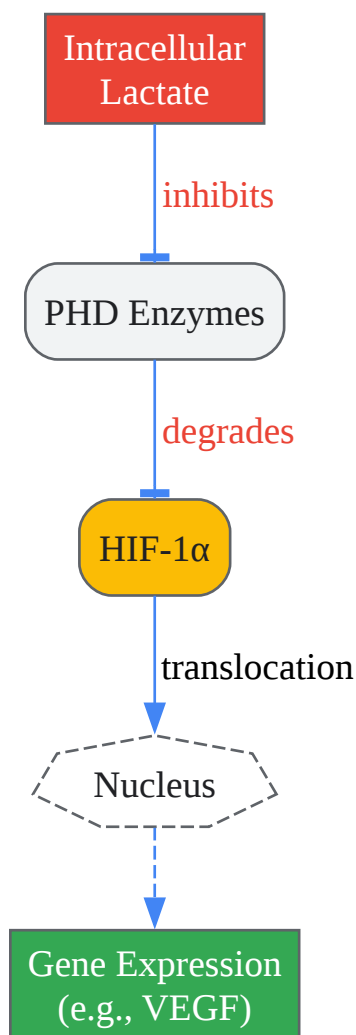


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Caption: The L-lactate signaling pathway via the GPR81 receptor.

- Lactate and HIF-1 α Signaling: Under certain conditions, such as inflammation or hypoxia, lactate can contribute to the stabilization of Hypoxia-Inducible Factor 1-alpha (HIF-1 α).[19]

[24] Stabilized HIF-1 α acts as a transcription factor that promotes the expression of genes involved in glycolysis, angiogenesis (e.g., VEGF), and the inflammatory response. This pathway highlights lactate's role in cellular adaptation to low-oxygen environments and in modulating immune functions.[19][24]



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Caption: Lactate's influence on the stabilization of the HIF-1 α transcription factor.

Applications in Research and Drug Development

The unique properties of **Magnesium L-lactate** make it a valuable compound for various applications:

- **Mineral Supplementation:** It serves as a highly bioavailable oral magnesium source for the prevention and treatment of magnesium deficiency.[9][25] Its good solubility and tolerability make it a preferred choice for formulation. Studies have shown that slow-release or extended-release formulations of magnesium lactate can reduce gastrointestinal side effects, improving patient compliance.[26][27]
- **Drug Formulation:** Due to its neutral taste and good solubility, it is an excellent candidate for fortifying liquid formulations, beverages, and foods for special medical purposes.[1]
- **Research Tool:** As a source of two biologically active molecules, **Magnesium L-lactate** is a useful tool for studying the distinct and combined effects of magnesium and lactate on cellular metabolism, inflammation, neurological function, and cardiovascular health.[3]

Conclusion

Magnesium L-lactate is a well-characterized organic salt with a defined molecular structure and favorable physicochemical properties. Its production is achievable through robust chemical and sustainable fermentation methods, and its quality can be rigorously assessed using standard analytical protocols. Beyond its role as a superior delivery form of magnesium, the compound is a source of two critical signaling molecules that modulate fundamental cellular pathways, including mTOR, GPR81, and HIF-1 α . This dual-action nature makes **Magnesium L-lactate** a compound of high importance for drug development, clinical nutrition, and biomedical research.

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